

Personal protective equipment for handling SF2312

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Compound of Interest

Compound Name: SF2312

Cat. No.: B610803

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Essential Safety and Handling Guide for SF2312

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **SF2312**, a potent natural phosphonate antibiotic and enolase inhibitor. The following procedural guidance is designed to ensure the safety of laboratory personnel and the integrity of research activities.

Immediate Safety and Hazard Information

SF2312 is a highly potent enolase inhibitor with IC50 values of 37.9 nM and 42.5 nM for human recombinant ENO1 and ENO2, respectively.^[1] While a comprehensive Safety Data Sheet (SDS) with detailed physical and toxicological data is not publicly available, its biological activity and chemical class as a phosphonate antibiotic necessitate careful handling to avoid potential health risks. All laboratory personnel must adhere to standard safety protocols for handling potent enzyme inhibitors and antibiotics.

General Precautions:

- Work with **SF2312** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.

- Do not eat, drink, or smoke in areas where **SF2312** is handled or stored.
- Wash hands thoroughly after handling the compound.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for all personnel handling **SF2312**. The following table outlines the required PPE for various laboratory activities involving this compound.

Activity	Required PPE
Handling solid SF2312 (weighing, preparing solutions)	- Nitrile gloves (double-gloving recommended)- Laboratory coat- Safety glasses with side shields or chemical splash goggles- Respiratory protection (N95 or higher) if handling outside of a fume hood
Handling solutions of SF2312	- Nitrile gloves- Laboratory coat- Safety glasses with side shields or chemical splash goggles
Spill cleanup	- Nitrile gloves (double-gloving recommended)- Chemical-resistant laboratory coat or apron- Chemical splash goggles and face shield- Respiratory protection (as appropriate for the spill size and location)
Waste disposal	- Nitrile gloves- Laboratory coat- Safety glasses with side shields

Experimental Protocols and Handling Procedures

Solution Preparation:

For experimental use, **SF2312** is typically dissolved in a suitable solvent. Due to its high potency, accurate weighing and dilution are critical. All solution preparation should be performed in a chemical fume hood.

Storage:

Store **SF2312** in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area. Refer to the supplier's instructions for optimal storage temperature and conditions to ensure stability.

Disposal Plan: Step-by-Step Guidance

Proper disposal of **SF2312** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Inactivation: While specific inactivation protocols for **SF2312** are not documented, general procedures for potent enzyme inhibitors can be followed. This may involve treatment with a chemical deactivating agent. Consult with your institution's environmental health and safety (EHS) office for approved methods.
- Waste Segregation:
 - Solid Waste: Unused **SF2312**, contaminated gloves, bench paper, and other solid materials should be collected in a designated, labeled hazardous waste container.
 - Liquid Waste: Solutions containing **SF2312** and rinseates from cleaning contaminated glassware should be collected in a separate, labeled hazardous liquid waste container. Do not dispose of **SF2312** solutions down the drain.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the name "**SF2312**," and any other components of the waste stream.
- Pickup and Disposal: Arrange for the collection and disposal of hazardous waste through your institution's EHS department.

Emergency Procedures

Situation	First Aid and Emergency Response
Skin Contact	- Immediately wash the affected area with soap and plenty of water.- Remove contaminated clothing.- Seek medical attention if irritation persists.
Eye Contact	- Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.- Seek immediate medical attention.
Inhalation	- Move the individual to fresh air.- If breathing is difficult, provide oxygen.- Seek medical attention.
Ingestion	- Do not induce vomiting.- If the person is conscious, rinse their mouth with water.- Seek immediate medical attention.
Spill	- Evacuate the immediate area.- Wear appropriate PPE before attempting cleanup.- Absorb liquid spills with an inert absorbent material (e.g., vermiculite, sand).- For solid spills, carefully sweep or scoop the material to avoid creating dust.- Collect all contaminated materials in a labeled hazardous waste container.- Clean the spill area with a suitable detergent and water.

Data Presentation

Physical and Chemical Properties of SF2312

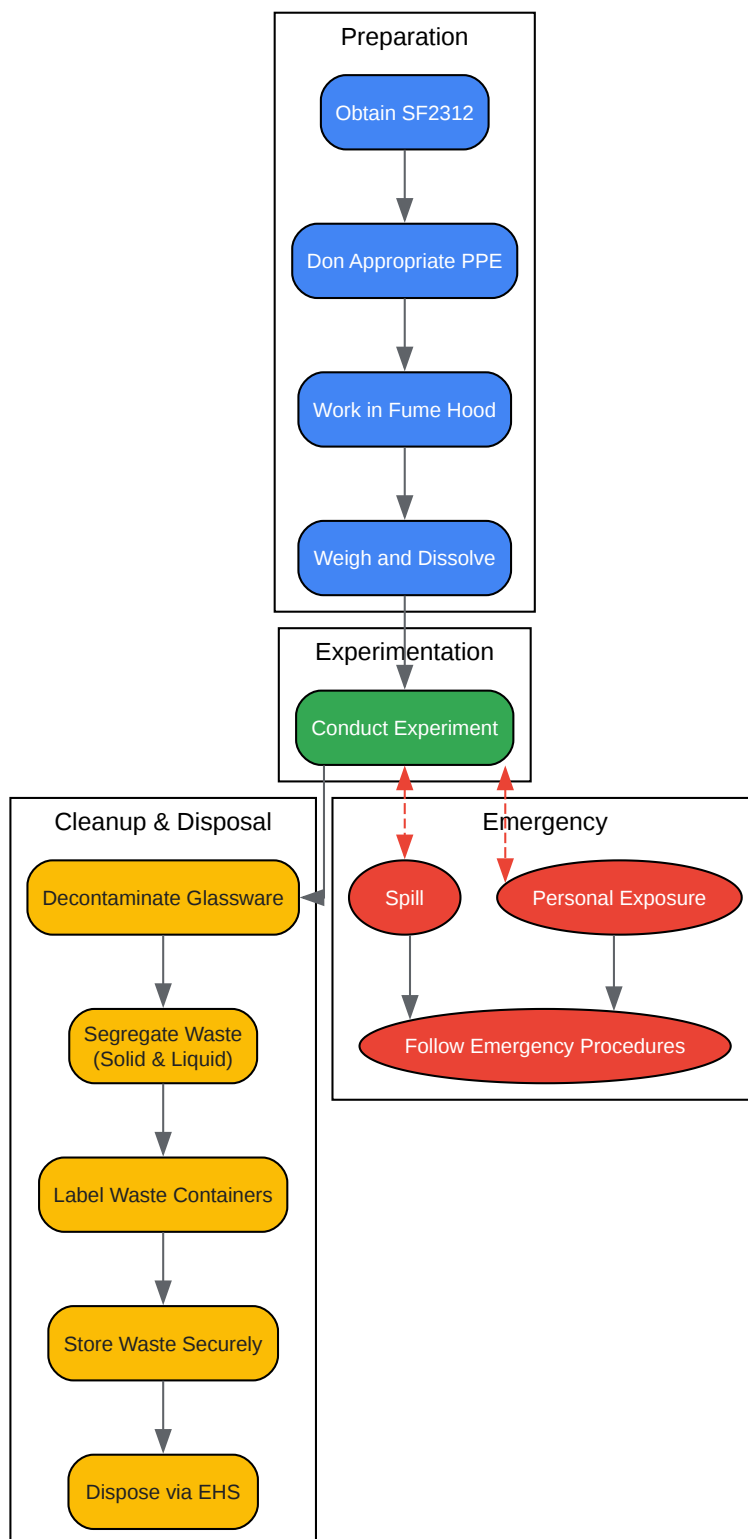
Property	Value
Molecular Formula	C5H8NO6P
Molecular Weight	213.09 g/mol
CAS Number	107729-45-3
Appearance	Solid (form may vary)
Solubility	Information not readily available. Refer to supplier documentation.
Stability	Stable under recommended storage conditions.

Toxicological Data Summary

Endpoint	Result	Reference
IC50 (ENO1)	37.9 nM	[1]
IC50 (ENO2)	42.5 nM	[1]
Cellular Effects	Selectively toxic to ENO1-deleted glioma cells. [1]	[1]

Mandatory Visualization

Safe Handling and Disposal Workflow for SF2312

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **SF2312**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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